

An In-depth Technical Guide to 1-Methoxy-3-nitropropane

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Compound of Interest

Compound Name: 1-Methoxy-3-nitropropane

Cat. No.: B13594046

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For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Methoxy-3-nitropropane is a bifunctional organic molecule containing both an ether and a nitroalkane functional group. This guide provides a comprehensive technical overview of its synthesis, chemical properties, reactivity, and potential applications, particularly as a building block in organic synthesis and drug discovery. Due to the limited availability of direct experimental data for this specific compound in peer-reviewed literature, this document leverages established principles of organic chemistry to propose synthetic routes, predict spectroscopic data, and discuss its likely reactivity and handling considerations. All claims are supported by references to analogous systems and foundational chemical knowledge.

Introduction

Nitroalkanes are versatile intermediates in organic synthesis, valued for their ability to participate in a wide array of carbon-carbon bond-forming reactions and their facile conversion into other functional groups such as amines and carbonyls.[1] The presence of an ether linkage within the same molecule, as in **1-Methoxy-3-nitropropane**, introduces an additional layer of chemical functionality and potential for complex molecular architecture construction. The

methoxy group can influence the molecule's solubility, polarity, and metabolic stability, making it an intriguing scaffold for the development of novel chemical entities. This guide aims to serve as a foundational resource for researchers interested in exploring the chemistry and potential of **1-Methoxy-3-nitropropane**.

Physicochemical Properties and Spectroscopic Analysis

While experimental data for **1-Methoxy-3-nitropropane** is not readily available, its key physicochemical and spectroscopic properties can be predicted based on its structure and data from analogous compounds.

Predicted Physicochemical Properties

Property	Predicted Value/Information	Citation
Molecular Formula	C ₄ H ₉ NO ₃	
Molecular Weight	119.12 g/mol	
Appearance	Likely a colorless to pale yellow liquid	
Boiling Point	Estimated to be in the range of 180-200 °C	
Solubility	Expected to be soluble in common organic solvents. Low to moderate solubility in water.	

Predicted Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of organic compounds. The following are predicted spectra for **1-Methoxy-3-nitropropane**.

The proton NMR spectrum is predicted to show four distinct signals corresponding to the four unique proton environments in the molecule.

- δ ~4.4 ppm (triplet, 2H): Protons on the carbon adjacent to the nitro group ($-\text{CH}_2-\text{NO}_2$). These protons are significantly deshielded by the strong electron-withdrawing effect of the nitro group.^[2]
- δ ~3.6 ppm (triplet, 2H): Protons on the carbon adjacent to the methoxy group ($-\text{CH}_2-\text{OCH}_3$).
- δ ~3.3 ppm (singlet, 3H): Protons of the methoxy group ($-\text{OCH}_3$).
- δ ~2.2 ppm (quintet, 2H): Protons on the central methylene group ($-\text{CH}_2-\text{CH}_2-\text{CH}_2-$).

The carbon NMR spectrum is predicted to display four signals, one for each unique carbon atom.

- δ ~75 ppm: Carbon attached to the nitro group ($-\text{CH}_2-\text{NO}_2$).
- δ ~70 ppm: Carbon attached to the ether oxygen ($-\text{CH}_2-\text{OCH}_3$).
- δ ~59 ppm: Carbon of the methoxy group ($-\text{OCH}_3$).
- δ ~28 ppm: Central methylene carbon ($-\text{CH}_2-\text{CH}_2-\text{CH}_2-$).

The IR spectrum is expected to show characteristic absorption bands for the nitro and ether functional groups.

- $\sim 1550\text{ cm}^{-1}$ (strong, asymmetric stretch): N–O stretching vibration of the nitro group.^{[2][3]}
- $\sim 1375\text{ cm}^{-1}$ (strong, symmetric stretch): N–O stretching vibration of the nitro group.^{[2][3]}
- $\sim 1100\text{ cm}^{-1}$ (strong): C–O stretching vibration of the ether linkage.
- $\sim 2950\text{--}2850\text{ cm}^{-1}$ (medium-strong): C–H stretching vibrations of the alkane backbone.

The mass spectrum under electron ionization (EI) is expected to show a molecular ion peak (M^+) at $m/z = 119$. Key fragmentation patterns would likely involve:

- α -cleavage at the ether linkage, leading to fragments such as $[\text{CH}_2\text{OCH}_3]^+$ ($m/z = 45$).^{[4][5]}

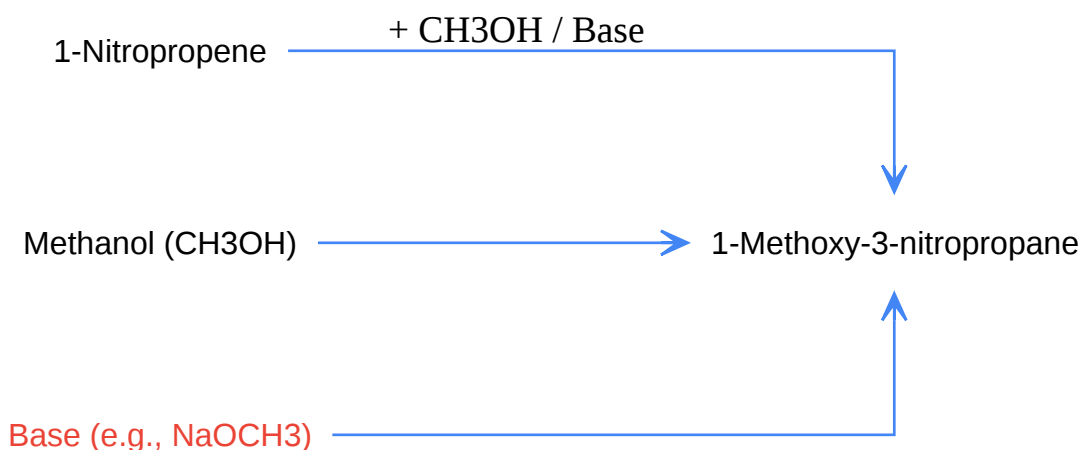
- Loss of the nitro group (NO_2), resulting in a fragment at $m/z = 73$.
- Cleavage of the C-C bonds in the propyl chain.

Synthesis of 1-Methoxy-3-nitropropane

Two plausible synthetic routes for **1-Methoxy-3-nitropropane** are proposed based on well-established organic reactions.

Route 1: Michael Addition

A straightforward approach involves the Michael addition of methanol to 1-nitropropene. This reaction is typically base-catalyzed.



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Caption: Michael addition of methanol to 1-nitropropene.

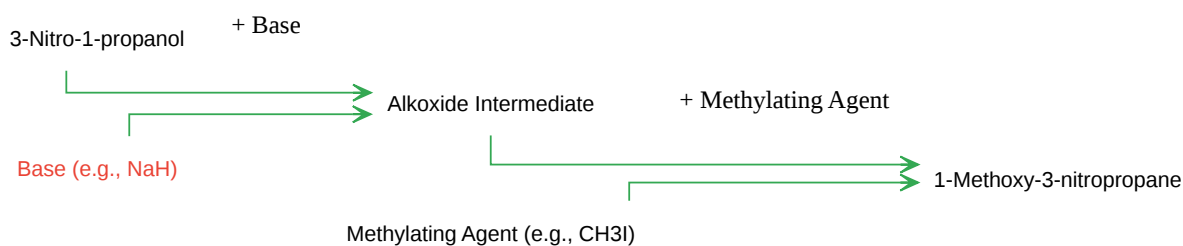
Experimental Protocol (Proposed):

- To a solution of 1-nitropropene (1.0 eq) in anhydrous methanol (acting as both reactant and solvent) at 0 °C, add a catalytic amount of sodium methoxide (0.1 eq).
- Stir the reaction mixture at room temperature and monitor its progress by thin-layer chromatography (TLC).
- Upon completion, neutralize the reaction with a mild acid (e.g., acetic acid).

- Remove the methanol under reduced pressure.
- Partition the residue between water and a suitable organic solvent (e.g., diethyl ether).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate to yield the crude product.
- Purify the product by fractional distillation under reduced pressure.

Route 2: Williamson Ether Synthesis

An alternative route is the Williamson ether synthesis, which involves the reaction of 3-nitro-1-propanol with a methylating agent.^{[6][7]}



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